

Application Notes and Protocols for D-Pantothenate in Enzyme Kinetic Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *d*-Pantothenate

Cat. No.: B8507022

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

D-pantothenate, also known as vitamin B5, is a crucial precursor in the biosynthesis of Coenzyme A (CoA), an essential cofactor in numerous metabolic pathways, including the synthesis and oxidation of fatty acids and the citric acid cycle. The enzymes that metabolize **D-pantothenate** are vital for cellular function and represent significant targets for drug discovery, particularly in the development of novel antimicrobial agents. These application notes provide detailed protocols and kinetic data for key enzymes that utilize **D-pantothenate** as a substrate, primarily focusing on Pantothenate Synthetase and Pantothenate Kinase.

Key Enzymes Utilizing D-Pantothenate

Two of the most well-characterized enzymes that use **D-pantothenate** or its immediate precursor as a substrate are:

- Pantothenate Synthetase (PS), also known as pantoate- β -alanine ligase (EC 6.3.2.1): This enzyme catalyzes the ATP-dependent condensation of D-pantoate and β -alanine to form **D-pantothenate**.^{[1][2][3]} This is the final step in the de novo synthesis of pantothenate in bacteria, yeast, and plants.^{[1][2][4]}
- Pantothenate Kinase (Pank) (EC 2.7.1.33): This enzyme catalyzes the phosphorylation of **D-pantothenate** to 4'-phosphopantothenate, which is the first and rate-limiting step in the

biosynthesis of CoA.[4][5] PanK is a key regulatory point in the CoA pathway and is subject to feedback inhibition by CoA and its thioesters.[5]

Data Presentation: Kinetic Parameters

The following tables summarize the kinetic constants for Pantothenate Synthetase and Pantothenate Kinase from various organisms. These values are essential for designing and interpreting enzyme kinetic assays.

Table 1: Kinetic Parameters for Pantothenate Synthetase

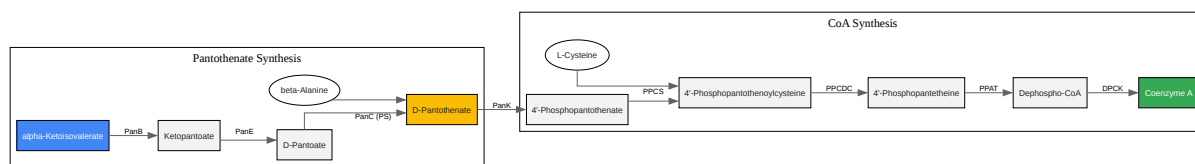
Organism	Substrate	Km (mM)	kcat (s ⁻¹)	Reference(s)
Mycobacterium tuberculosis	D-Pantoate	0.13	3.4	[1][2]
β-Alanine	0.8	3.4	[1][2]	
ATP	2.6	3.4	[1][2]	
Escherichia coli	D-Pantoate	Not specified	Not specified	[3]
β-Alanine	Not specified	Not specified	[3]	
ATP	Not specified	Not specified	[3]	

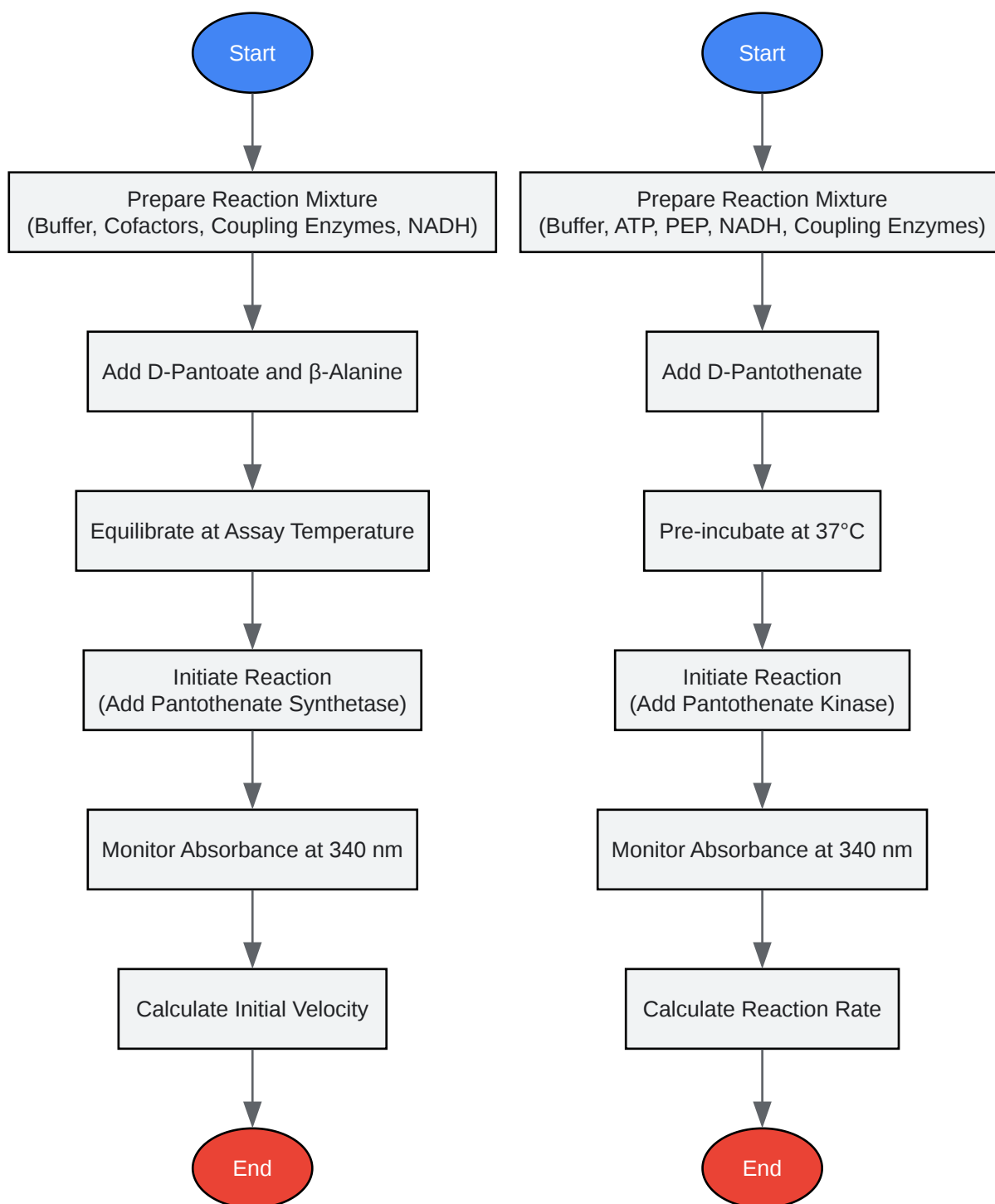
Table 2: Kinetic Parameters for Pantothenate Kinase

Organism/Isoform	Substrate	Km (μM)	Reference(s)
Escherichia coli	D-Pantothenate	36	[4]
ATP	136	[4]	
Staphylococcus aureus	D-Pantothenate	23	[4]
ATP	34	[4]	
Human Pank3	D-Pantothenate	14 ± 0.1	[6]
ATP	311 ± 53	[6]	
Thermococcus kodakaraensis (Pantoate Kinase)	Pantoate	200 ± 20	[7]
Pantothenate	420 ± 40	[7]	
ATP	290 ± 20	[7]	

Signaling and Metabolic Pathways

The enzymatic reactions involving **D-pantothenate** are integral to the Coenzyme A (CoA) biosynthesis pathway. Understanding this pathway is critical for contextualizing the role of these enzymes.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Crystal structures of a pantothenate synthetase from M. tuberculosis and its complexes with substrates and a reaction intermediate - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Biosynthesis of Pantothenic Acid and Coenzyme A - PMC [pmc.ncbi.nlm.nih.gov]
- 5. A therapeutic approach to pantothenate kinase associated neurodegeneration - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Modulation of Pantothenate Kinase 3 Activity by Small Molecules that Interact with the Substrate/Allosteric Regulatory Domain - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Pantoate Kinase and Phosphopantothenate Synthetase, Two Novel Enzymes Necessary for CoA Biosynthesis in the Archaea - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for D-Pantothenate in Enzyme Kinetic Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8507022#d-pantothenate-as-a-substrate-in-enzyme-kinetic-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com